

Methyl hept-2-ynoate safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl hept-2-ynoate*

Cat. No.: *B096303*

[Get Quote](#)

Technical Guide: Methyl Hept-2-ynoate Safety Profile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information for **methyl hept-2-ynoate** (CAS No. 18937-78-5). A comprehensive Safety Data Sheet (SDS) with complete GHS classification and toxicological data was not publicly available at the time of this report. The information presented should be used as a preliminary guide and supplemented with internal safety assessments and, where possible, a complete SDS from the supplier.

Chemical and Physical Properties

Methyl hept-2-ynoate is a colorless liquid with a fruity odor.^[1] It is utilized as a flavoring agent and as an intermediate in the synthesis of pharmaceuticals and other organic compounds.^[1] The available physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	18937-78-5	[1]
Molecular Formula	C ₈ H ₁₂ O ₂	[1]
Molecular Weight	140.18 g/mol	[1]
Boiling Point	205.1°C at 760 mmHg	[1]
Flash Point	76.9°C	[1]
Density	0.951 g/cm ³	[1]
Vapor Pressure	0.255 mmHg at 25°C	[1]
Refractive Index	1.44	[1]

Hazard Information

Detailed GHS hazard classifications for **methyl hept-2-ynoate** are not readily available in the public domain. One source indicates "Hazard Codes: N/A", "Statements: N/A", and "Safety Statements: N/A".[\[1\]](#) However, it is generally advised to handle this chemical with care as it may cause irritation to the skin, eyes, and respiratory system.[\[1\]](#)

General Hazard Communication (Illustrative)

The following diagram illustrates the type of hazard information that would be conveyed on a Safety Data Sheet if available. Note: The specific hazards depicted are for illustrative purposes and are not confirmed for **methyl hept-2-ynoate**.

Methyl Hept-2-ynoate

Product Identifier

Potential GHS Hazards (Illustrative)

Hazard Pictograms
(e.g., Exclamation Mark, Flammable Symbol)

Signal Word
(e.g., Warning)

Hazard Statements
(e.g., H315: Causes skin irritation)

Precautionary Statements

Prevention
(e.g., P280: Wear protective gloves)

Response
(e.g., P302+P352: IF ON SKIN: Wash with plenty of water)

Storage
(e.g., P403+P233: Store in a well-ventilated place. Keep container tightly closed)

Disposal
(e.g., P501: Dispose of contents/container in accordance with local regulations)

[Click to download full resolution via product page](#)

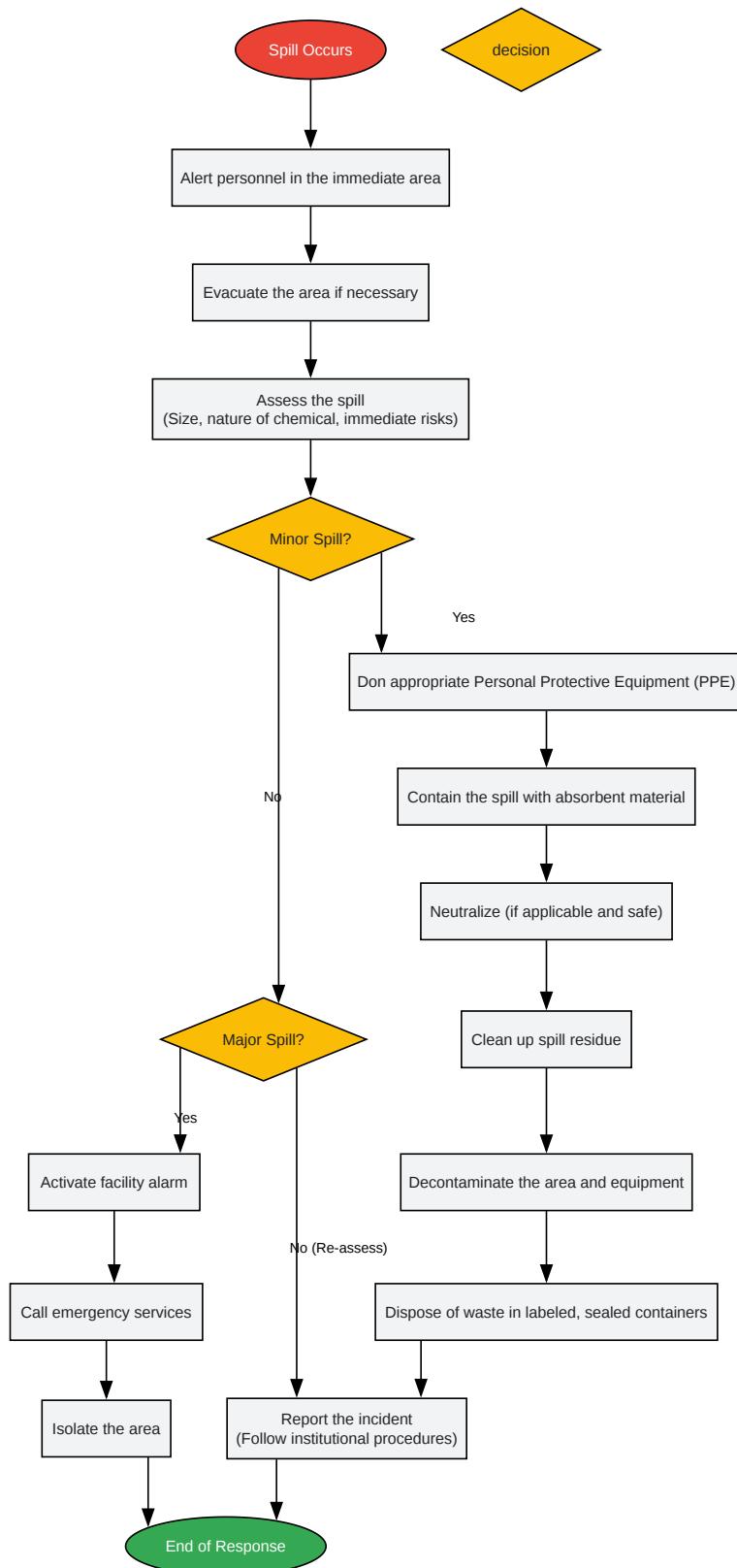
Illustrative GHS Hazard Communication.

Experimental Protocols

No specific experimental protocols for the determination of safety parameters for **methyl hept-2-ynoate** were found in the publicly available literature. Standardized OECD or EPA guidelines for chemical safety testing would likely be followed.

Handling and Spill Response Workflow

The following diagram outlines a general logical workflow for responding to a chemical spill, which should be adapted to specific laboratory and institutional protocols.



[Click to download full resolution via product page](#)

General Chemical Spill Response Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 18937-78-5, METHYL 2-HEPTYNOATE | lookchem [lookchem.com]
- To cite this document: BenchChem. [Methyl hept-2-ynoate safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b096303#methyl-hept-2-ynoate-safety-data-sheet-sds-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com